An In-Depth Technical Guide to Methyl 2-chlorobutanoate

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Compound of Interest	
Compound Name:	*Methyl 2-chlorobutanoate*
CAS No.:	*26464-32-4*
Cat. No.:	*B1596342*

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This guide provides a comprehensive technical overview of **methyl 2-chlorobutanoate**, a chiral halogenated ester of significant interest in synthetic organic chemistry. Designed for researchers, chemists, and professionals in drug development, this document delves into its core chemical principles, synthesis, and application, emphasizing the practical insights required for laboratory use.

Core Chemical Identity: IUPAC Nomenclature and Structure

The foundation of any chemical exploration is a precise understanding of the molecule's identity. **Methyl 2-chlorobutanoate** is a chiral molecule, meaning it exists as a pair of non-superimposable mirror images or enantiomers.

IUPAC Nomenclature and Synonyms

The systematic name for this compound, according to the International Union of Pure and Applied Chemistry (IUPAC), is **methyl 2-chlorobutanoate**[1]. This name is deconstructed as follows:

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- butanoate: Indicates a four-carbon ester.
- 2-chloro: Specifies a chlorine atom is substituted at the second carbon of the butanoate chain.
- methyl: Denotes the methyl group (CH_3) that forms the ester with the carboxyl group.

Due to the chiral center at carbon-2, the specific stereoisomers are designated as (R)-**methyl 2-chlorobutanoate** and (S)-**methyl 2-chlorobutanoate**. The racemic mixture is often referred to without the stereochemical descriptor.

Common synonyms found in literature and commercial listings include Methyl 2-chlorobutyrate and ALPHA-CHLORO-N-BUTYRIC ACID METHYL ESTER[1][2].

Chemical Structure and Key Identifiers

The two-dimensional structure of **methyl 2-chlorobutanoate** is depicted below. The asterisk indicates the chiral center.

Caption: 2D Structure of **Methyl 2-chlorobutanoate**

A summary of its fundamental properties is provided in the table below.

Identifier	Value	Source
Molecular Formula	$C_5H_9ClO_2$	[2][3][4][5]
Molecular Weight	136.58 g/mol	[1][2][3][4]
CAS Number	26464-32-4	[1][2][4]
Canonical SMILES	CCC(C(=O)OC)Cl	[1][4]
InChIKey	BHQQXAOBIZQEGI-UHFFFAOYSA-N	[1]

Physicochemical and Spectroscopic Profile

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Characterization of **methyl 2-chlorobutanoate** is essential for confirming its identity and purity post-synthesis or prior to use.

Physicochemical Properties

This compound is a liquid at room temperature with the following observed properties:

Property	Value	Source
Density	1.081 g/cm³	[5]
Boiling Point	149 °C at 760 mmHg	[5]
Flash Point	49.5 °C	[5]
Refractive Index	1.417	[5]

Spectroscopic Data for Structural Verification

Spectroscopic analysis provides a fingerprint for the molecule.

- ^{1}H NMR Spectroscopy: The proton NMR spectrum is expected to show four distinct signals: a triplet for the terminal methyl protons (C4), a multiplet for the methylene protons (C3), a triplet for the methine proton (C2) adjacent to the chlorine, and a singlet for the ester's methyl protons. The electron-withdrawing chlorine atom will shift the C2 proton downfield.

- ^{13}C NMR Spectroscopy: The carbon spectrum will show five signals corresponding to each unique carbon atom in the molecule. The carbonyl carbon of the ester will appear significantly downfield (~170 ppm).

- Infrared (IR) Spectroscopy: Key absorbances include a strong C=O stretch for the ester group (typically ~1740 cm^{-1}) and a C-Cl stretch in the fingerprint region (typically 600-800 cm^{-1}).

- Mass Spectrometry (MS): In electron ionization (EI) mass spectrometry, the molecular ion peak (M^+) would be observed at m/z 136. A characteristic M+2 peak at m/z 138 with approximately one-third the intensity of the M^+ peak will be present due to the natural

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abundance of the ^{37}Cl isotope[1]. Common fragment ions include the loss of the methoxy group ($-OCH_3$) or the chlorine atom (-Cl).

Synthesis and Purification

Methyl 2-chlorobutanoate is typically synthesized via the esterification of its corresponding carboxylic acid, 2-chlorobutanoic acid.

Primary Synthetic Route: Fischer-Speier Esterification

The most common and direct laboratory method is the Fischer-Speier esterification of 2-chlorobutanoic acid with methanol, using a strong acid catalyst such as sulfuric acid (H_2SO_4) or hydrochloric acid (HCl).

Caption: Fischer Esterification Workflow

Causality of Experimental Choices:

- Acid Catalyst: The reaction is catalyzed by acid to protonate the carbonyl oxygen of the carboxylic acid. This protonation makes the carbonyl carbon more electrophilic and thus more susceptible to nucleophilic attack by the methanol.
- Excess Methanol: The reaction is an equilibrium. Le Châtelier's principle is exploited by using methanol as the solvent (a large excess), which drives the equilibrium towards the formation of the ester product.
- Heat/Reflux: The reaction rate is increased by heating the mixture to reflux, allowing the reaction to reach equilibrium faster without loss of volatile reactants or products.

Detailed Experimental Protocol: Synthesis

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 2-chlorobutanoic acid (1.0 eq) and an excess of methanol (5-10 eq).
- Catalyst Addition: Slowly add concentrated sulfuric acid (0.1 eq) to the cooled mixture with stirring.

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- Reflux: Heat the reaction mixture to reflux and maintain for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Workup - Quenching: After cooling to room temperature, slowly pour the reaction mixture into a separatory funnel containing a saturated aqueous solution of sodium bicarbonate ($NaHCO_3$). This step neutralizes the acidic catalyst and any unreacted carboxylic acid. Caution: CO_2 evolution will occur.
- Workup - Extraction: Extract the aqueous layer with a suitable organic solvent, such as diethyl ether or dichloromethane (3x). Combine the organic layers.
- Workup - Washing: Wash the combined organic layers with brine (saturated NaCl solution) to remove residual water and water-soluble impurities.
- Drying and Concentration: Dry the organic layer over an anhydrous drying agent (e.g., $MgSO_4$ or Na_2SO_4), filter, and remove the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product is purified by fractional distillation under reduced pressure to yield pure **methyl 2-chlorobutanoate**[6].

Chemical Reactivity and Applications

The utility of **methyl 2-chlorobutanoate** in drug development stems from its dual reactivity and its nature as a chiral building block.

Key Reactive Sites

The molecule possesses two primary sites for chemical transformation:

- The Ester Carbonyl Group: This site is susceptible to nucleophilic acyl substitution, allowing for hydrolysis back to the carboxylic acid or transesterification with other alcohols.
- The α-Carbon (C2): The carbon atom bonded to the chlorine is electrophilic. The chlorine atom is a good leaving group, making this site highly reactive towards nucleophiles in S_n2 reactions. This allows for the introduction of a wide variety of functional groups at the C2 position with inversion of stereochemistry if a chiral starting material is used.

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Caption: General Sn2 Reaction at the C2 Position

Applications in Pharmaceutical Synthesis

Methyl 2-chlorobutanoate serves as a valuable intermediate in the synthesis of more complex molecules. Its ability to undergo Sn2 reactions allows for the stereospecific introduction of amine, azide, thiol, or other carbon-based nucleophiles. This makes it a key starting material for synthesizing chiral α-amino acids, α-hydroxy esters, and other pharmacologically relevant scaffolds. The compound is noted for its use in pharmaceutical preparations and as a solvent[3] [4].

Safety and Handling

According to GHS classifications, **methyl 2-chlorobutanoate** is considered a flammable liquid and vapor[1]. It is also known to cause skin and serious eye irritation and may cause respiratory irritation[1].

- Personal Protective Equipment (PPE): Always handle this chemical in a well-ventilated fume hood. Wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- Handling: Keep away from heat, sparks, open flames, and other ignition sources[7]. Avoid contact with skin, eyes, and clothing. Avoid inhaling vapors.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials.

References

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